

Structure and chemical formula of 4-(Dimethoxymethyl)-2-methylpyrimidine

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Compound of Interest

Compound Name: 4-(Dimethoxymethyl)-2-methylpyrimidine

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Technical Guide: 4-(Dimethoxymethyl)-2-methylpyrimidine

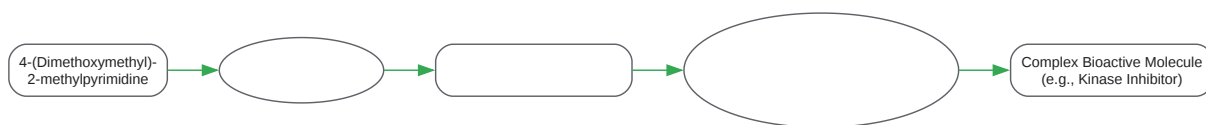
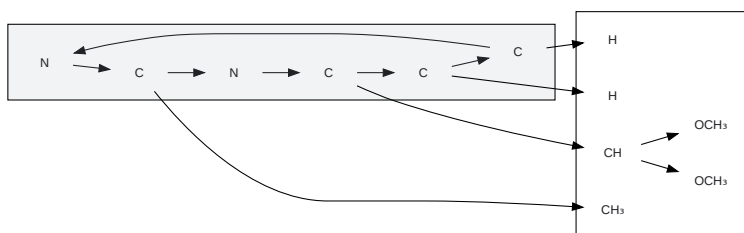
For Researchers, Scientists, and Drug Development Professionals

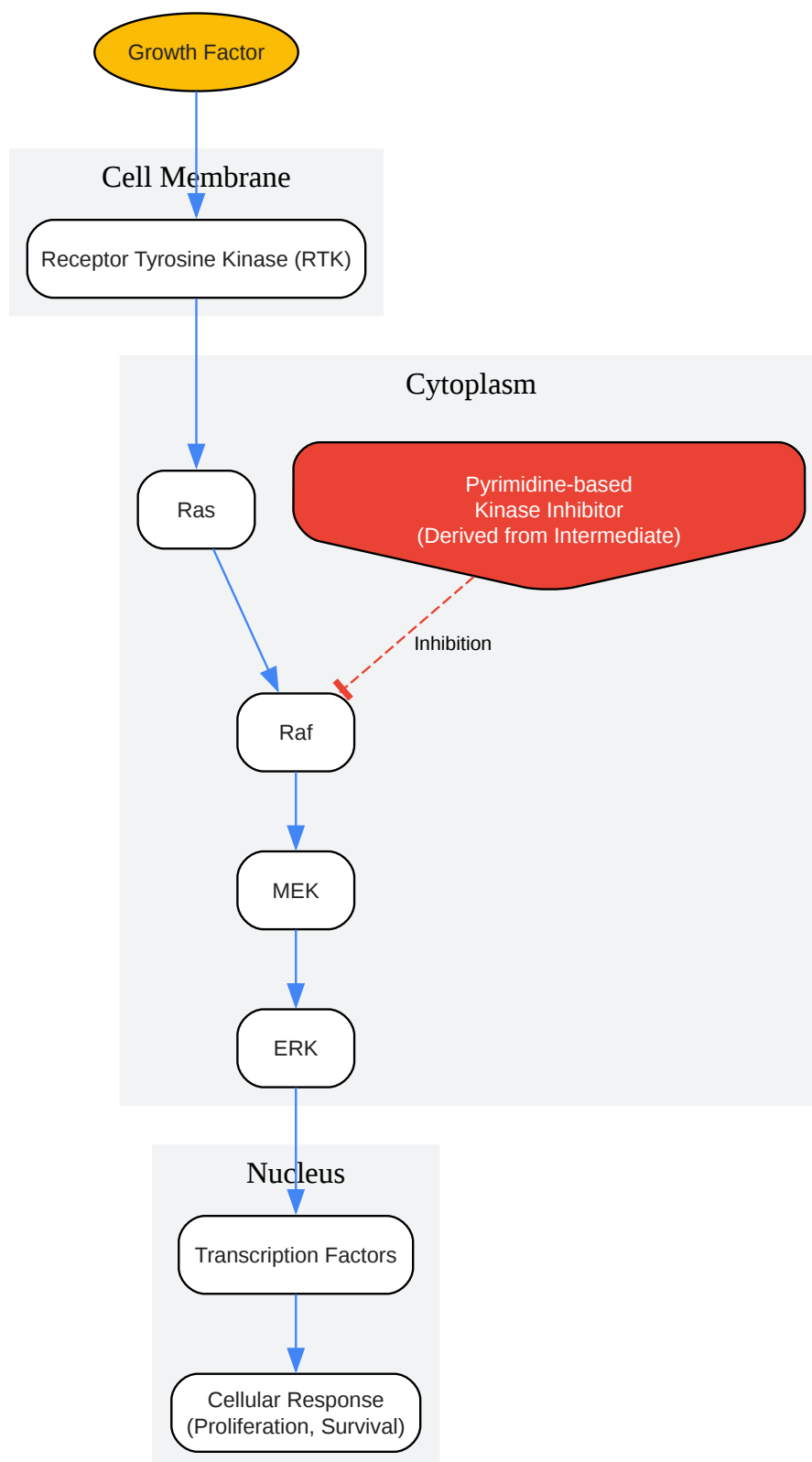
Introduction

4-(Dimethoxymethyl)-2-methylpyrimidine is a heterocyclic organic compound featuring a pyrimidine core. The pyrimidine scaffold is a fundamental building block in numerous biologically active molecules, including nucleic acids and a wide array of pharmaceuticals.^[1] This technical guide provides a comprehensive overview of the structure, chemical properties, and potential applications of **4-(Dimethoxymethyl)-2-methylpyrimidine**, with a focus on its role as a key intermediate in pharmaceutical synthesis.

Chemical Structure and Formula

The chemical structure of **4-(Dimethoxymethyl)-2-methylpyrimidine** consists of a pyrimidine ring substituted with a methyl group at the 2-position and a dimethoxymethyl group at the 4-position. The dimethoxymethyl group serves as a protected aldehyde, which is a versatile functional handle in organic synthesis.





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References

- 1. 4-Amino-5-methoxymethyl-2-methylpyrimidine | C₇H₁₁N₃O | CID 2305652 - PubChem [pubchem.ncbi.nlm.nih.gov]
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